

Glaziovine: Chemical & Pharmacological Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

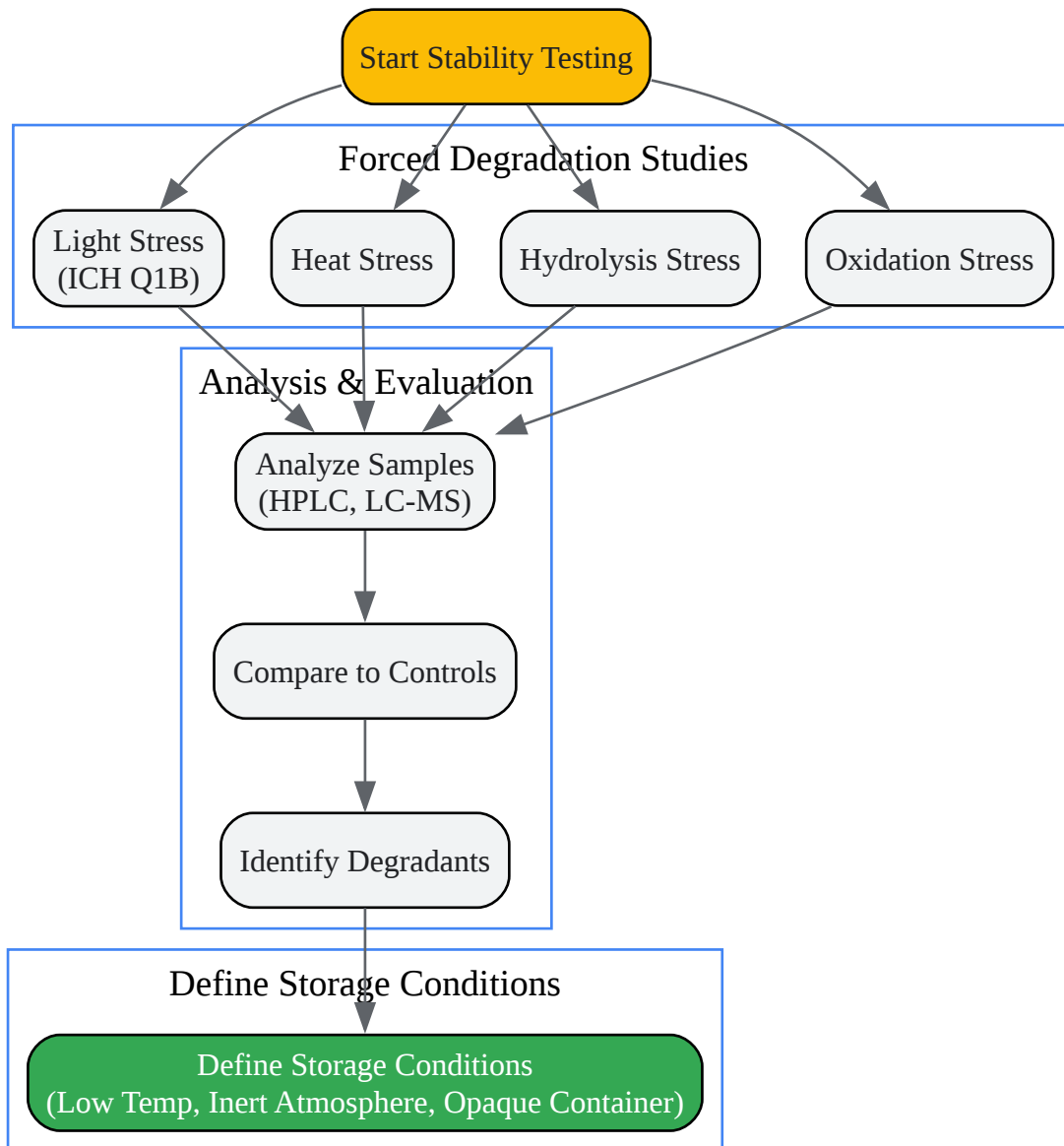
Get Quote

The table below summarizes the basic chemical information for **Glaziovine**, which is essential for understanding its storage needs.

Property	Specification
CAS Number	17127-48-9 [1]
Chemical Formula	$C_{18}H_{19}NO_3$ [1]
Molecular Weight	297.35 g/mol [1]
Melting Point	227-228 °C [1]
Therapeutic Class	Proaporphine alkaloid; Anxiolytic agent [1]
Origin/Source	Synthetic (also a proaporphine alkaloid found in plants like sacred lotus) [1] [2]

Recommended Experimental Protocols for Stability Testing

Since explicit storage data is unavailable, you can establish optimal conditions through systematic stability studies. The following workflow outlines a general approach for testing light sensitivity, which is a common risk for many drug compounds [3].



[Click to download full resolution via product page](#)

Detailed Methodology for Photostability Testing

A key experiment is to determine the compound's sensitivity to light, following ICH Q1B guidelines [3].

- **Objective:** To determine if **Glaziovine** is photosensitive and requires protection from light during storage.
- **Materials:**
 - **Glaziovine** standard.
 - Clear glass vials and amber glass vials.

- Appropriate solvent (e.g., methanol, ethanol).
- A controlled light cabinet that provides exposure to both visible and UV light (as per ICH options).
- HPLC system with a UV/Vis or Diode Array Detector (DAD).
- **Procedure:**
 - Prepare a standardized solution of **Glaziovine**.
 - Aliquot the solution into multiple clear vials and an equal number of amber vials (which will serve as dark controls).
 - Expose the clear vials to the specified light conditions in the light cabinet. The amber vials should be wrapped in aluminum foil and stored under the same ambient temperature conditions.
 - At predetermined time intervals (e.g., 1, 5, 10, 24 hours), withdraw samples from both the exposed and control groups.
 - Analyze all samples using HPLC to quantify the remaining **Glaziovine** and to profile any new degradation peaks.
- **Data Analysis:**
 - Calculate the percentage of **Glaziovine** remaining over time.
 - Any significant decrease in the main peak area of the light-exposed samples, compared to the dark controls, indicates photodegradation.

Frequently Asked Questions (FAQs)

Q1: What are the immediate, conservative storage recommendations for Glaziovine based on its chemical properties? As a precise storage profile is unknown, a conservative approach is critical. It is strongly recommended to **store Glaziovine as a light-sensitive and potentially oxygen-sensitive compound**. Immediate practices should include:

- **Container:** Use amber glass vials or clear vials wrapped in aluminum foil.
- **Atmosphere:** Store under an inert gas (e.g., nitrogen or argon) if possible, especially for long-term storage.
- **Temperature:** Store at **-20°C or lower** for long-term stock solutions. For short-term use, refrigerate at 2-8°C.
- **Environment:** Keep the container tightly sealed in a dry environment to prevent moisture absorption.

Q2: What analytical techniques are best for monitoring Glaziovine stability?

- **High-Performance Liquid Chromatography (HPLC)** is the industry standard for quantifying the main compound and detecting degradants [4].

- **LC coupled with tandem Mass Spectrometry (LC-MS/MS)** is highly effective for separating and characterizing the chemical structure of any degradation products that form [5] [4].

Q3: The search results mention sacred lotus (*Nelumbo nucifera*). Is it a natural source of **Glaziovine**?

The search results confirm that sacred lotus is a rich source of proaporphine alkaloids, which is the structural class **Glaziovine** belongs to [2]. While a specific compound called "pronuciferine" is mentioned as a major proaporphine in lotus [2] [6], **Glaziovine** itself was not listed among the identified alkaloids in the analyzed results. Its synthesis is well-established [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Glaziovine CAS#: 17127-48-9 [amp.chemicalbook.com]
2. Elucidation of the (R)-enantiospecific benzyloquinoline ... [nature.com]
3. Light-sensitive drugs in topical formulations: stability ... [pubmed.ncbi.nlm.nih.gov]
4. A potentially rich source of bioactive compounds [sciencedirect.com]
5. Lotus (*Nelumbo nucifera*) benzyloquinoline alkaloids [maxapress.com]
6. Natural aporphine alkaloids: A comprehensive review of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Glaziovine: Chemical & Pharmacological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560808#glaziovine-storage-condition-optimization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com